Application Notes and Protocols for Evaluating cIAP1 Degrader Efficacy

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Compound of Interest

Compound Name:	*cIAP1 Ligand-Linker Conjugates 1*
Cat. No.:	*B12430049*

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Introduction

Cellular Inhibitor of Apoptosis Protein 1 (cIAP1) is a key regulator of apoptosis and inflammation.[1][2][3] As a member of the Inhibitor of Apoptosis (IAP) protein family, cIAP1 possesses E3 ubiquitin ligase activity, which is crucial for its function in cell signaling pathways, including the NF-κB pathway.[1][2] Dysregulation of cIAP1 has been implicated in various cancers, where it contributes to tumor cell survival and resistance to therapy.[1][2] Consequently, cIAP1 has emerged as a promising therapeutic target in oncology.

cIAP1 degraders are a class of small molecules designed to induce the degradation of cIAP1, thereby promoting cancer cell death.[2][4] These degraders are often bifunctional molecules, such as SMAC mimetics or Proteolysis-Targeting Chimeras (PROTACs), which recruit cIAP1 to the cellular protein degradation machinery, leading to its ubiquitination and subsequent destruction by the proteasome.[2][5][6] The degradation of cIAP1 unleashes apoptotic pathways and can sensitize cancer cells to other therapeutic agents.[2][5]

Robust and reliable cell-based assays are essential for the discovery and development of effective cIAP1 degraders. These assays are critical for confirming the mechanism of action,

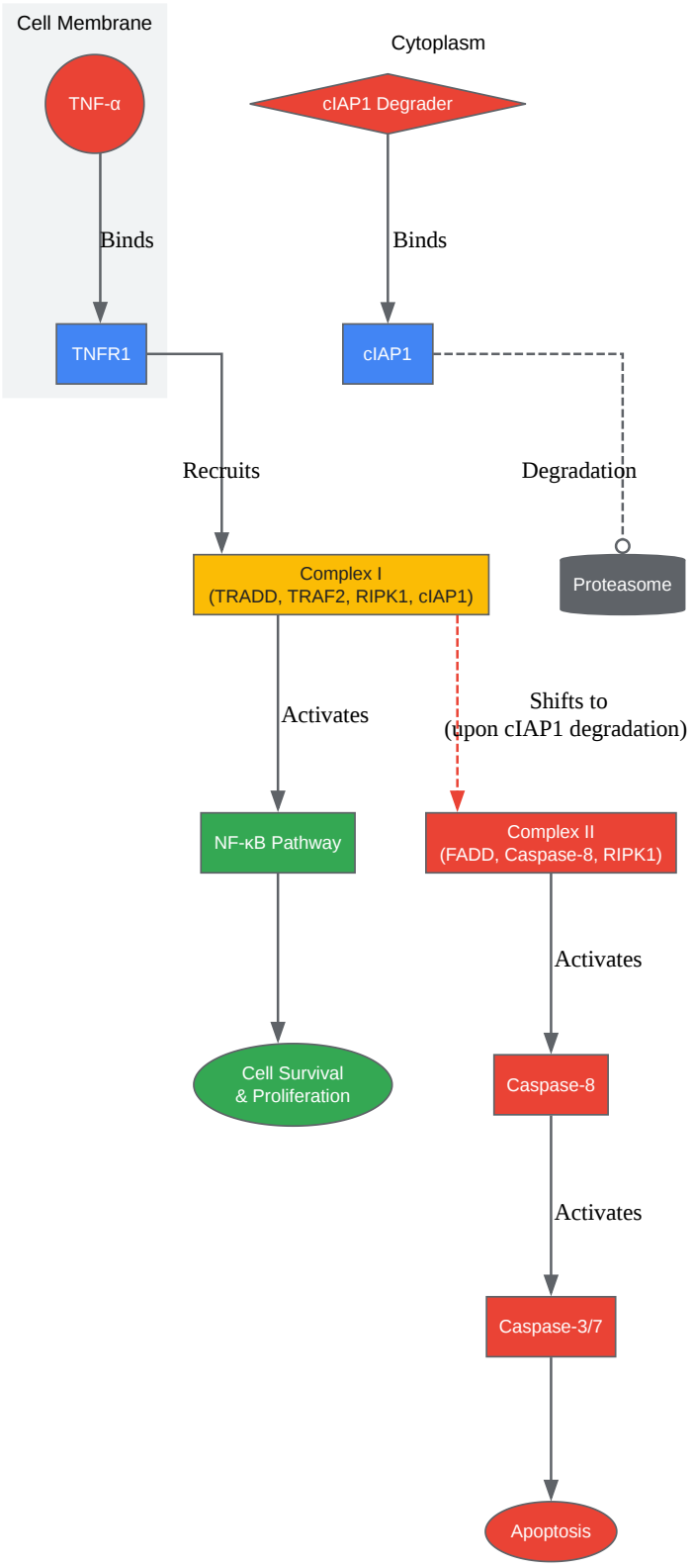
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quantifying the potency and efficacy of new compounds, and elucidating their downstream cellular consequences. This document provides detailed protocols for a suite of cell-based assays to comprehensively evaluate the efficacy of cIAP1 degraders.

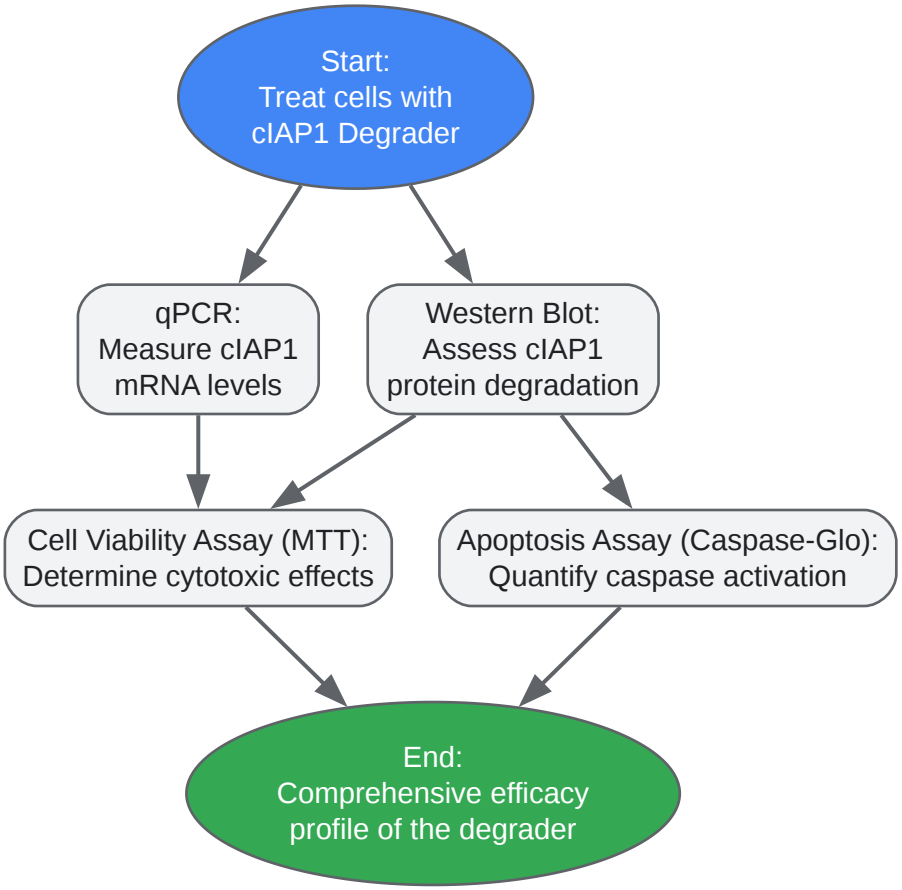
Signaling Pathway Overview

cIAP1 plays a central role in the TNF-α signaling pathway, where it regulates the balance between cell survival and apoptosis. Upon TNF-α stimulation, cIAP1 is recruited to the TNFR1 signaling complex and ubiquitinates RIPK1, leading to the activation of the NF-κB and MAPK survival pathways. cIAP1 degraders induce the auto-ubiquitination and proteasomal degradation of cIAP1, which prevents RIPK1 ubiquitination and shifts the balance towards the formation of a death-inducing complex, ultimately leading to apoptosis.

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